

# Navigating the Safety Landscape of Meso-2,5-Dibromoadipic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Meso-2,5-dibromoadipic acid*

Cat. No.: *B15350965*

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Disclaimer: This guide provides a detailed overview of the safety and handling precautions for diethyl meso-2,5-dibromoadipate. Due to a lack of publicly available, comprehensive safety data for **meso-2,5-dibromoadipic acid**, the information presented herein is based on its closely related diethyl ester. Researchers and drug development professionals should handle **meso-2,5-dibromoadipic acid** with the utmost caution, assuming it may have similar or more severe hazards than its ester derivative. The information provided is intended for laboratory use only by trained professionals.

## Hazard Identification and Classification

Diethyl meso-2,5-dibromoadipate is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 1
Serious Eye Damage/Eye Irritation	Category 1

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H314	Causes severe skin burns and eye damage.[1]
Hazard	H318	Causes serious eye damage.[1]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
Precautionary	P301+P330+P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[1]
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Precautionary	P310	Immediately call a POISON CENTER or doctor/physician.[1]

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 3: Physical and Chemical Properties of Diethyl meso-2,5-dibromoadipate

Property	Value
Molecular Formula	C10H16Br2O4
Molecular Weight	360.04 g/mol
Appearance	Solid
Purity	98%

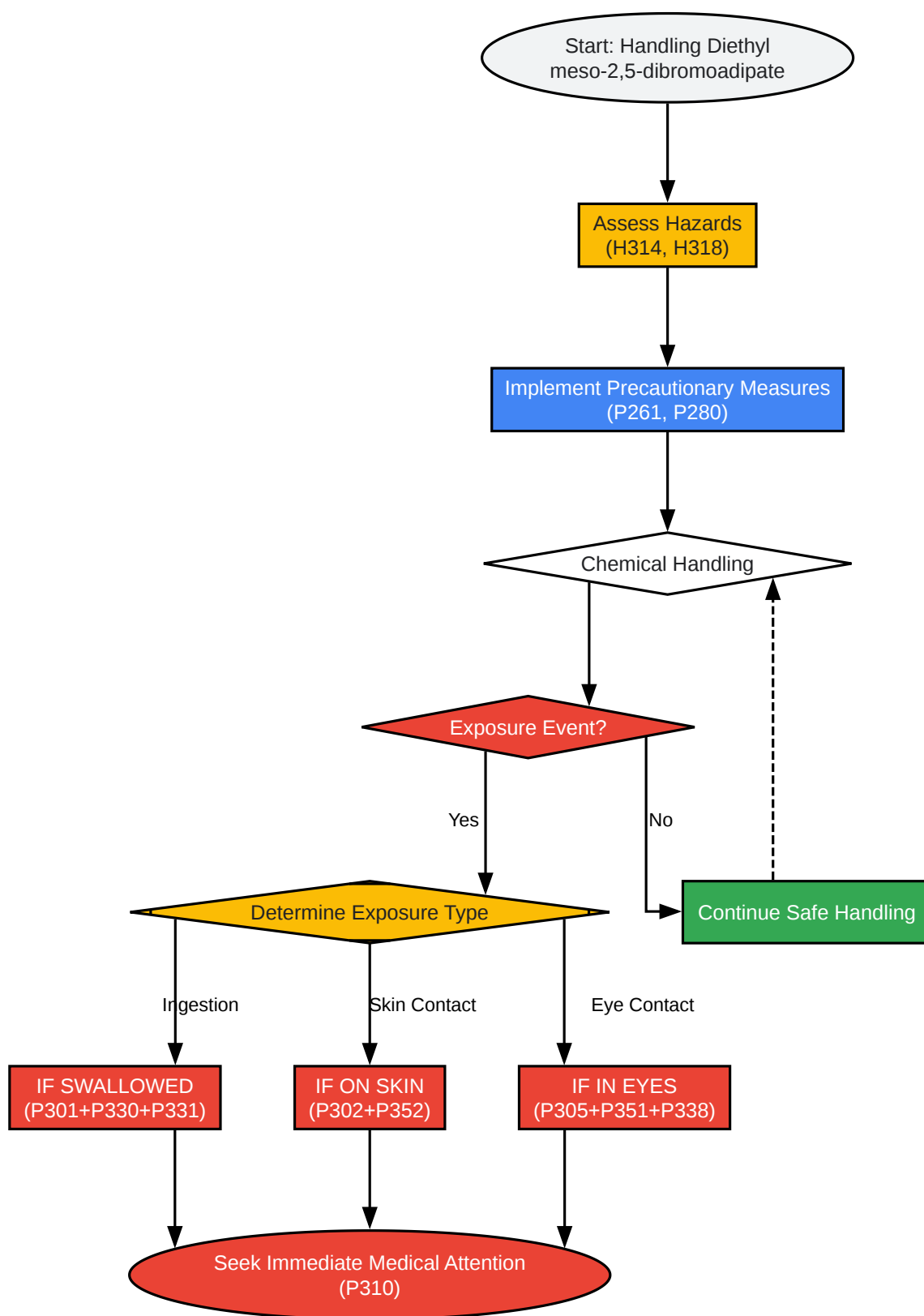
## Experimental Protocols: Hazard Determination

The specific experimental protocols used to determine the hazard classifications of diethyl meso-2,5-dibromoadipate are not detailed in the available literature. However, these classifications are typically derived from standardized assays as mandated by regulatory bodies. These assays may include:

- In vitro/in vivo skin corrosion tests: (e.g., OECD Test Guideline 431, 435, or 404) to assess the potential for causing irreversible skin damage.
- In vitro/in vivo eye irritation tests: (e.g., OECD Test Guideline 437, 492, or 405) to evaluate the potential for causing serious eye damage.

## Safe Handling and Emergency Procedures Workflow

The following diagram illustrates the logical workflow for the safe handling of diethyl meso-2,5-dibromoadipate and the appropriate response in case of exposure.



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## References

- 1. georganics.sk [georganics.sk]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)